

Quantitative Data & Experimental Protocols

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Compound Focus: GSK2795039

CAS No.: 1415925-18-6

Cat. No.: S529398

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The following table consolidates key quantitative findings and methodologies from various studies utilizing **GSK2795039**:

Experimental Context	Reported IC ₅₀ / Effective Dose	Key Assays & Protocols (Summarized)
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| **Cell-Free & Cell-Based NOX2 Inhibition** [1] | pIC₅₀ = 6.57 ± 0.17 | **1. Semirecombinant Cell-Free Assay:**

- Used BHK cell membranes expressing gp91phox and purified recombinant cytosolic proteins.
- Enzyme activated with arachidonic acid.
- ROS detection via Horseradish Peroxidase (HRP) and Amplex Red.
- Compound pre-incubated for 10 min.

2. Alternative ROS Detection Assays:

- Used Oxyburst Green and WST-1 to confirm inhibition wasn't due to HRP interference or ROS scavenging.

3. NADPH Consumption Assay:

- Monitored time-dependent depletion of substrate NADPH. | **Collagen-Induced Platelet Aggregation** [2] | IC₅₀ = 22.6 µM | **1. Platelet Aggregation (Washed Platelets):**
- Washed human platelets were pre-incubated with **GSK2795039**.
- Aggregation was induced by collagen and measured using an aggregometer.

2. ROS Measurement in Platelets:

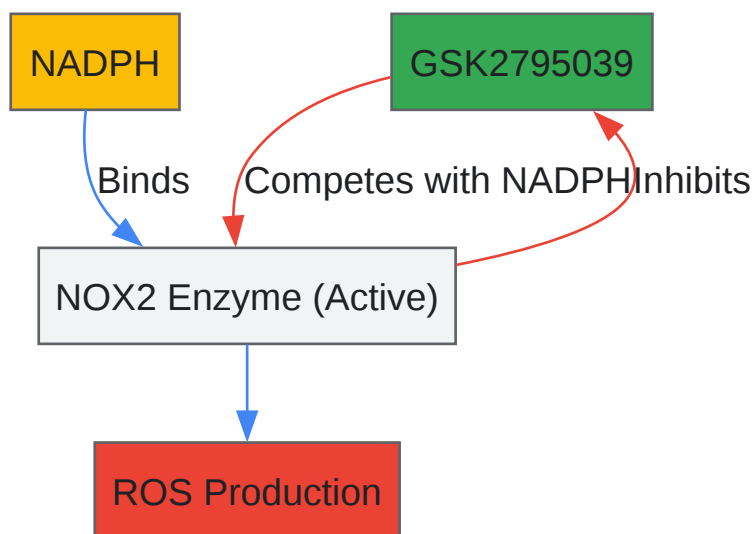
- **Intracellular ROS:** Measured using CM-H2DCFDA probe.
- **Extracellular Superoxide:** Measured using L-012-based chemiluminescence.
- **Extraplatelet H₂O₂:** Measured using Amplex Red. | | **In Vivo Mouse Models** | 5 mg/kg to 100 mg/kg (IP) [1] [3] | **1. Systemic Administration:**
 - Typically administered via intraperitoneal (IP) injection.
 - In a cystitis model, 5 mg/kg was administered three times over 24 hours [3].
 - In a paw inflammation model, 100 mg/kg abolished ROS production [1].

2. In Vivo Efficacy Models:

- **Paw Inflammation:** ROS production measured after systemic dosing.
- **Acute Pancreatitis:** Serum amylase levels measured after cerulein injection.
- **Traumatic Brain Injury (TBI):** Dosing started 2 hours post-injury; effects on neuroinflammation and motor function assessed [4].
- **Cyclophosphamide-Induced Cystitis:** Voiding behavior, bladder edema, inflammation, and pain were evaluated [3].
- **Arterial Thrombosis:** Thrombus formation was monitored in vivo [2]. |

Signaling Pathways and Experimental Workflows

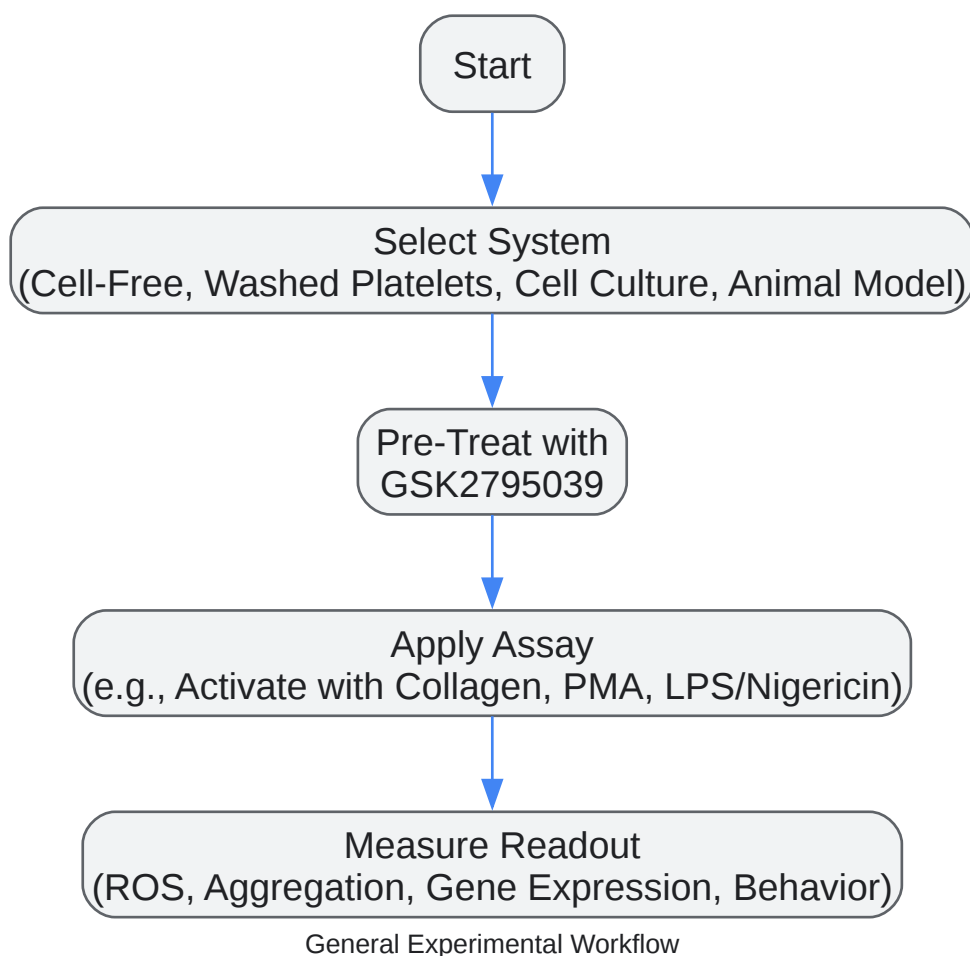
The diagrams below illustrate the molecular mechanism of **GSK2795039** and a generalized workflow for key experiments.



GSK2795039 NOX2 Inhibition Mechanism

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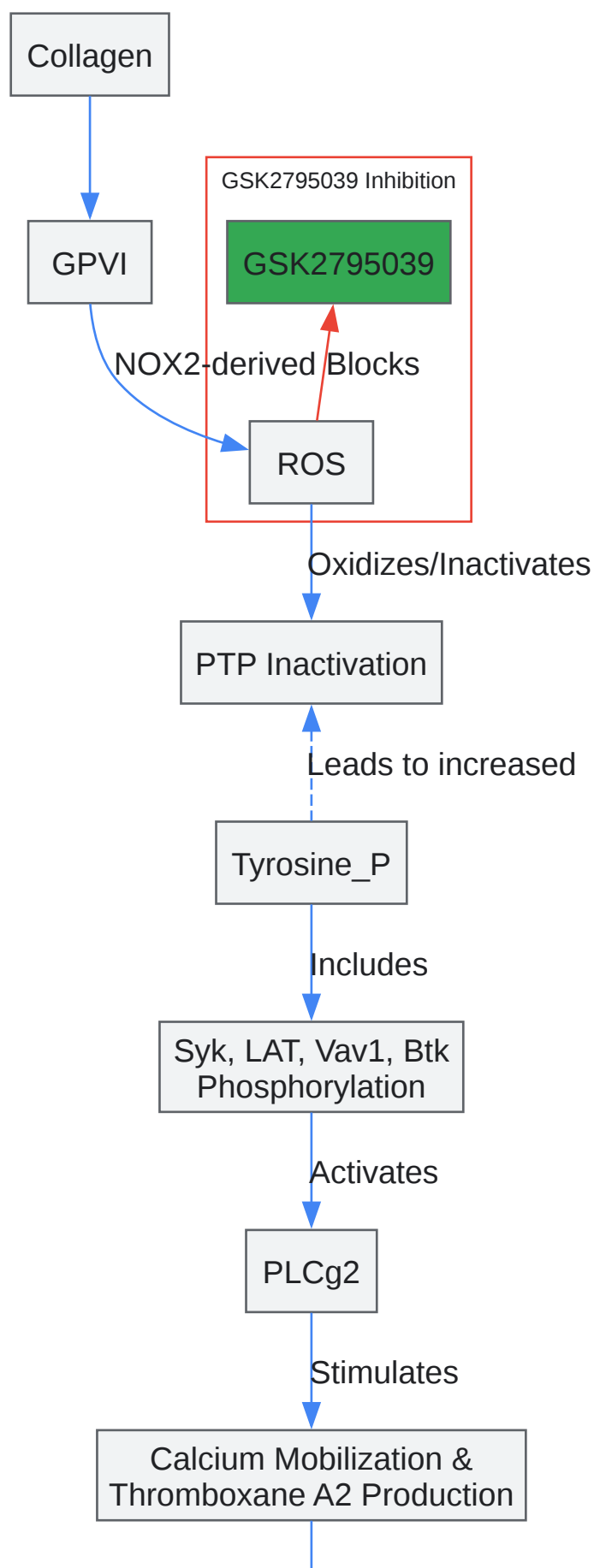
GSK2795039 competes with NADPH to bind and inhibit the NOX2 enzyme.

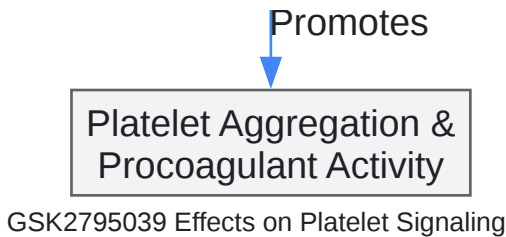


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*A generalized workflow for experiments assessing **GSK2795039** activity.*

Based on the research, **GSK2795039** has been shown to inhibit specific signaling pathways in platelets. The diagram below summarizes these findings.





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GSK2795039 inhibits NOX2-derived ROS, affecting downstream platelet activation pathways [2].

Therapeutic Potential Summary

Research indicates that **GSK2795039** has therapeutic potential across various disease models, primarily by mitigating oxidative stress and inflammation.

Disease Model	Key Findings & Proposed Mechanism
Thrombotic/Cardiovascular Diseases [2] [5]	Suppressed collagen-induced platelet activation, aggregation, and thrombus formation in vivo by inhibiting NOX2-derived ROS and downstream signaling (Syk/LAT/Vav1/Btk phosphorylation, PLCy2 activation).
Neuroinflammation (Traumatic Brain Injury) [4]	Reduced ROS, nitrite, cytokine levels, and NLRP3 inflammasome activation in microglia. Systemic administration improved motor function and reduced neuropathology.
Cystitis (Bladder Inflammation) [3]	Improved voiding dysfunction, reduced bladder edema, inflammation, and pain. Preserved urothelial barrier integrity and inhibited superoxide anion generation.
Other Models	Showed efficacy in models of acute pancreatitis [1] and heparin-induced thrombocytopenia (HIT) by blocking NETosis and thrombosis [6].

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